

"2-Amino-4-(methoxycarbonyl)benzoic acid"

CAS number

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-4-(methoxycarbonyl)benzoic acid

Cat. No.: B105353

[Get Quote](#)

An In-depth Technical Guide to **2-Amino-4-(methoxycarbonyl)benzoic acid**

CAS Number: 85743-02-8

This technical guide provides a comprehensive overview of **2-Amino-4-(methoxycarbonyl)benzoic acid**, a valuable building block in organic synthesis, particularly for researchers, scientists, and professionals in drug development. This document outlines its chemical and physical properties, spectroscopic data, synthesis protocols, and key applications, presenting quantitative data in structured tables and illustrating workflows and relationships with Graphviz diagrams.

Chemical and Physical Properties

2-Amino-4-(methoxycarbonyl)benzoic acid is a substituted aromatic carboxylic acid.^[1] Its structure, featuring an amino group, a carboxylic acid, and a methyl ester, makes it a versatile intermediate for creating more complex molecules.^{[1][2]} The compound typically appears as a solid.

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	85743-02-8	[3]
Molecular Formula	C ₉ H ₉ NO ₄	[3]
Molecular Weight	195.17 g/mol	[3]
Physical Form	Solid	
Purity	≥97%	
Storage Temperature	2-8°C, Protected from light, Argon charged	
InChI Key	WOLYDIFKLNALLS- UHFFFAOYSA-N	[3]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **2-Amino-4-(methoxycarbonyl)benzoic acid**. While a complete set of spectra is not available in the search results, typical spectroscopic characteristics for related aminobenzoic acids provide insight into the expected data.

Table 2: Spectroscopic Information

Spectrum Type	Description	Source
¹ H NMR	A ¹ H NMR spectrum in DMSO-d ₆ for a related compound, 2-amino-4-methoxybenzoic acid, shows characteristic peaks for the aromatic protons, the amino group, and the methoxy group.[4][5]	[4][5]
IR	The infrared spectrum of aminobenzoic acids typically shows characteristic absorption bands for the amino and carboxyl groups, as well as the benzene ring.[6]	[6]
MS	Mass spectral analysis of a similar compound, 2-amino-4-methoxybenzoic acid, showed an (M+H) ⁺ peak at 196, corresponding to its molecular weight.	

Synthesis and Experimental Protocols

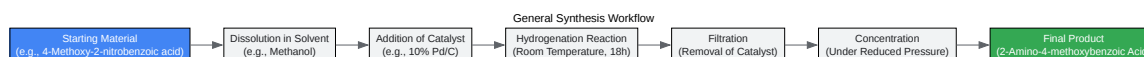
The synthesis of aminobenzoic acid derivatives often involves the reduction of a corresponding nitro compound. A general procedure for the synthesis of a related compound, 2-amino-4-methoxybenzoic acid, involves the hydrogenation of 4-methoxy-2-nitrobenzoic acid.[4][5]

Experimental Protocol: Synthesis of 2-Amino-4-methoxybenzoic Acid

This protocol is adapted from the synthesis of a structurally similar compound and serves as a representative example.[4][5]

- Dissolution: Dissolve 4-methoxy-2-nitrobenzoic acid (e.g., 3 g, 16.4 mmol) in methanol (80 mL).[4][5]

- Catalyst Addition: Add a 10% palladium on carbon catalyst (e.g., 300 mg) to the solution.[4][5]
- Hydrogenation: Carry out the hydrogenation reaction at room temperature and atmospheric pressure for 18 hours.[4][5]
- Filtration: Upon completion, filter the reaction mixture through celite to remove the palladium catalyst.[4][5]
- Concentration: Concentrate the filtrate to dryness under reduced pressure to yield the final product.[4][5]



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of an aminobenzoic acid derivative.

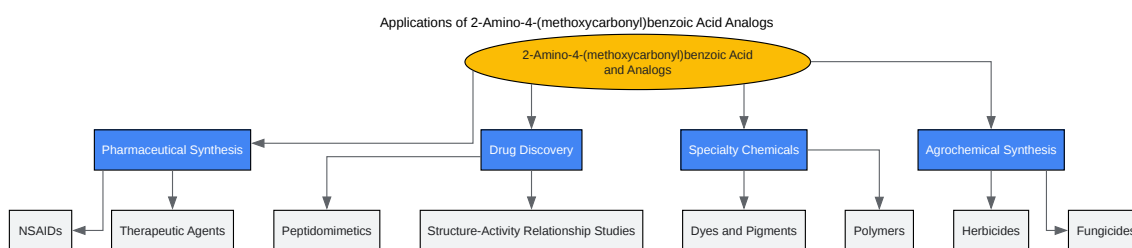
Applications in Research and Drug Development

2-Amino-4-(methoxycarbonyl)benzoic acid and its analogs are valuable intermediates in the synthesis of a variety of chemical compounds, including pharmaceuticals and agrochemicals. [7] Their utility stems from the presence of multiple reactive functional groups that allow for further chemical modifications.

- **Pharmaceutical Intermediates:** These compounds are key building blocks in the synthesis of various pharmaceutical agents.[1][7] For instance, related structures are used in the development of non-steroidal anti-inflammatory drugs (NSAIDs).[1][2]
- **Peptide Synthesis:** Unnatural amino acids like 2-Amino-4-bromobenzoic acid, a related compound, are incorporated into peptides to enhance their pharmacological properties, such

as increased stability and receptor affinity.[8]

- Specialty Chemicals: They also serve as precursors for the production of dyes, pigments, and polymers.[7]



[Click to download full resolution via product page](#)

Caption: Logical relationships of applications for aminobenzoic acid analogs.

Safety and Handling

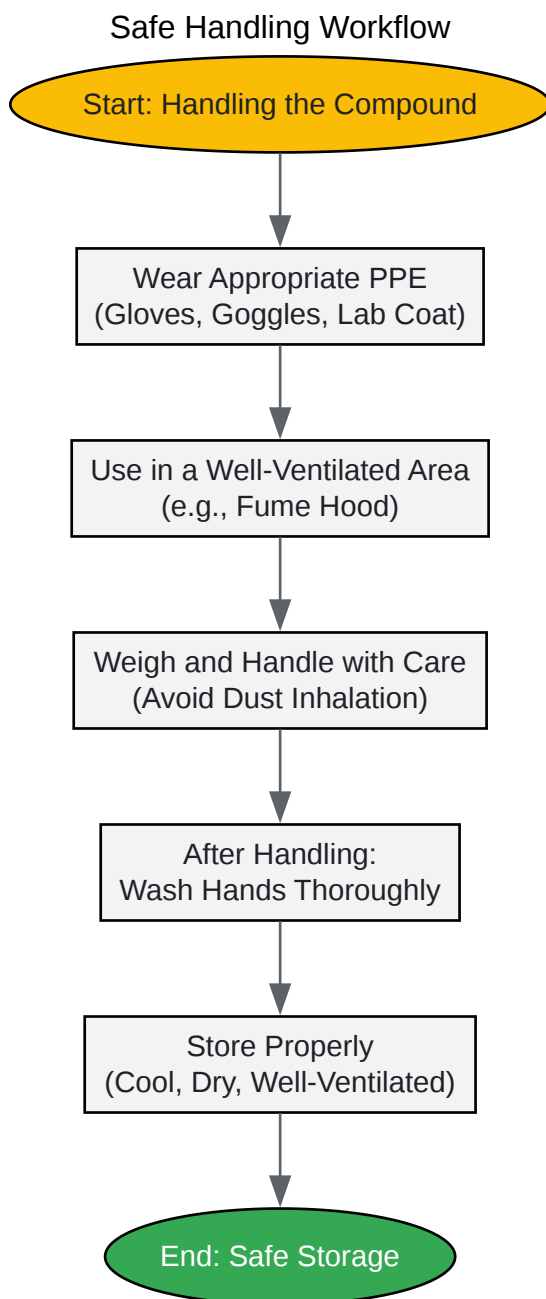
Proper safety precautions are essential when handling **2-Amino-4-(methoxycarbonyl)benzoic acid** and related compounds. It is important to consult the Safety Data Sheet (SDS) for detailed information.[9][10]

Table 3: GHS Hazard Information

Hazard Statement	Description
H315	Causes skin irritation[3]
H319	Causes serious eye irritation[3]
H335	May cause respiratory irritation[3]

General Handling Precautions:

- Use in a well-ventilated area.[9]
- Wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[9]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[9]
- Wash hands and any exposed skin thoroughly after handling.[9]
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[9]



[Click to download full resolution via product page](#)

Caption: A logical workflow for the safe handling of chemical compounds.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. 2-(4-Methoxybenzoyl)benzoic Acid | Research Chemical [benchchem.com]
- 3. 2-Amino-4-(methoxycarbonyl)benzoic acid | C₉H₉NO₄ | CID 13349386 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-AMINO-4-METHOXY-BENZOIC ACID synthesis - chemicalbook [chemicalbook.com]
- 5. 2-AMINO-4-METHOXY-BENZOIC ACID | 4294-95-5 [chemicalbook.com]
- 6. researchgate.net [researchgate.net]
- 7. Cas 4294-95-5,2-AMINO-4-METHOXY-BENZOIC ACID | lookchem [lookchem.com]
- 8. benchchem.com [benchchem.com]
- 9. fishersci.com [fishersci.com]
- 10. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. ["2-Amino-4-(methoxycarbonyl)benzoic acid" CAS number]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105353#2-amino-4-methoxycarbonyl-benzoic-acid-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com